

# (R)-1-Tert-butyl 2-methyl azetidine-1,2-dicarboxylate safety data sheet

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## Compound of Interest

**Compound Name:** (R)-1-Tert-butyl 2-methyl azetidine-1,2-dicarboxylate

**Cat. No.:** B595062

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An In-depth Technical Guide to the Safety of **(R)-1-Tert-butyl 2-methyl azetidine-1,2-dicarboxylate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data available for **(R)-1-Tert-butyl 2-methyl azetidine-1,2-dicarboxylate** (CAS Number: 1260593-39-2). Due to the limited availability of a complete Safety Data Sheet (SDS) in the public domain, this document synthesizes information from various chemical suppliers and related compounds to offer a thorough understanding of its hazard profile, handling procedures, and emergency protocols.

## Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a compound is fundamental to its safe handling and use in experimental settings.

Property	Value
CAS Number	1260593-39-2
Molecular Formula	C <sub>10</sub> H <sub>17</sub> NO <sub>4</sub>
Molecular Weight	215.25 g/mol
Physical Form	Liquid, Solid, or Semi-solid
Storage Temperature	2-8°C, Sealed in a dry environment
Purity	Typically ≥97%

## Hazard Identification and Classification

**(R)-1-Tert-butyl 2-methyl azetidine-1,2-dicarboxylate** is classified as a hazardous substance. The primary hazards are associated with skin and eye contact.

Hazard Class	GHS Code	Signal Word	Pictogram
Skin Irritation	H315	Warning	GHS07 (Exclamation Mark)
Serious Eye Irritation	H319	Warning	GHS07 (Exclamation Mark)
Respiratory Irritation	H335	Warning	GHS07 (Exclamation Mark)

Quantitative Toxicological Data: Specific quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **(R)-1-Tert-butyl 2-methyl azetidine-1,2-dicarboxylate** are not readily available in publicly accessible databases. Researchers should handle this compound with the caution appropriate for a substance with known irritant properties and for which full toxicological data is not yet available.

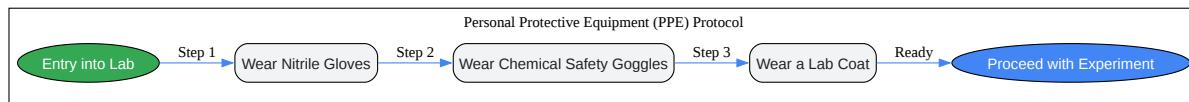
## Experimental Protocols and Handling

Adherence to strict experimental protocols is crucial for ensuring the safety of laboratory personnel. The following sections outline recommended procedures for handling, storage, and

disposal.

## Personal Protective Equipment (PPE)

A robust defense against exposure begins with the correct personal protective equipment.



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Caption: Workflow for donning appropriate Personal Protective Equipment.

## Safe Handling Procedures

Safe handling practices are essential to minimize the risk of exposure and accidents.

- Ventilation: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.
- Aerosol and Dust Prevention: Avoid the formation of dust and aerosols.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

## Storage and Disposal

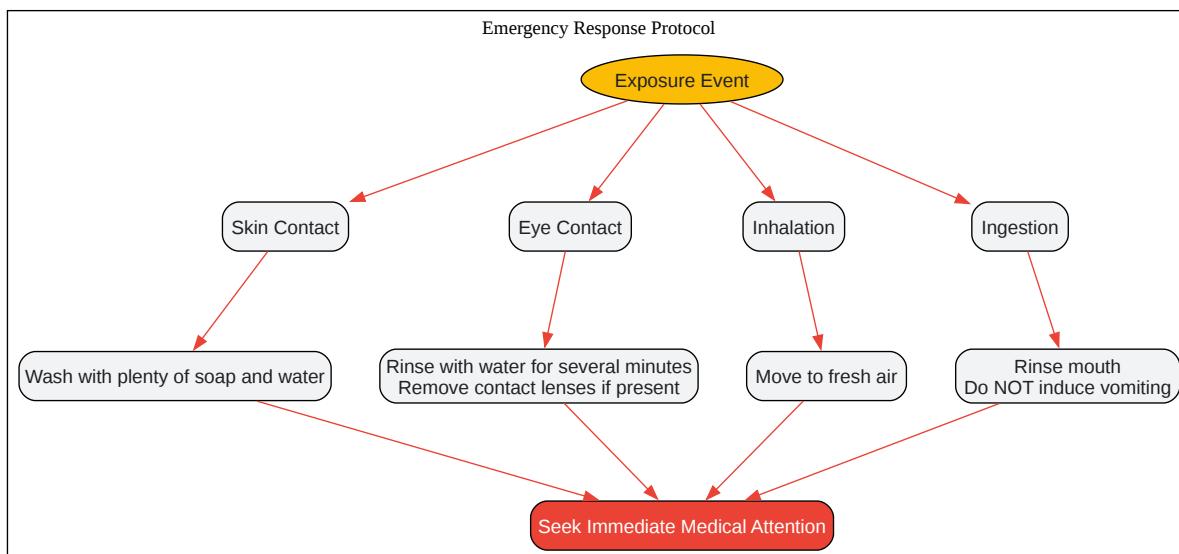
Proper storage and disposal are critical for laboratory safety and environmental protection.

- Storage: Keep the container tightly sealed and store in a cool, dry, and well-ventilated place at the recommended temperature of 2-8°C.

- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Contaminated packaging should be treated as hazardous waste.

## Emergency Procedures

In the event of an emergency, a clear and practiced response is vital.



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Caption: Logical flow for responding to an exposure event.

## Fire-Fighting Measures

While specific flammability data is not available, general precautions for chemical fires should be followed.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.
- Hazardous Combustion Products: Thermal decomposition can produce oxides of carbon and nitrogen.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

In the case of a spill, prompt and appropriate action is necessary to prevent the spread of contamination.

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE. Evacuate unnecessary personnel from the area.
- Containment and Cleanup: Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal. Do not allow the product to enter drains.

This technical guide is intended to provide a summary of the available safety information for **(R)-1-Tert-butyl 2-methyl azetidine-1,2-dicarboxylate**. It is not a substitute for a formal Safety Data Sheet. All laboratory personnel should be thoroughly trained in safe handling procedures and emergency response before working with this or any other chemical.

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